

Application Notes and Protocols: Preparation of IO-108 Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DN-108

Cat. No.: B061871

[Get Quote](#)

For Research Use Only. Not for use in diagnostic procedures.

Introduction

IO-108 is a fully human IgG4 monoclonal antibody that acts as an antagonist to the Leukocyte Immunoglobulin-Like Receptor B2 (LILRB2), also known as ILT4.[1] LILRB2 is an inhibitory receptor primarily expressed on myeloid cells, and its activation by ligands such as HLA-G, ANGPTL2, and SEMA4A contributes to an immune-suppressive tumor microenvironment.[1] By blocking the LILRB2 pathway, IO-108 is designed to reprogram suppressive myeloid cells, enhance pro-inflammatory responses, and ultimately promote anti-tumor T-cell activity.[1][2] These application notes provide a recommended protocol for the preparation of a stock solution of IO-108 for in vitro and preclinical research applications.

Physicochemical Properties and Storage

A summary of the known properties and recommended storage conditions for IO-108 is provided below.

Property	Data	Reference
Drug Name	IO-108	[1]
Target	Leukocyte Immunoglobulin-Like Receptor B2 (LILRB2, ILT4)	[1]
Molecule Type	Fully human IgG4 monoclonal antibody	[1]
Formulation	Provided as a sterile, preservative-free liquid	
Recommended Storage	Store at 2-8°C. Do not freeze. Protect from light.	
Long-term Storage	For long-term storage, consult the manufacturer's recommendations.	

Experimental Protocol: Preparation of a 1 mg/mL IO-108 Stock Solution

This protocol describes the preparation of a 1 mg/mL stock solution of IO-108 from a manufacturer-supplied concentrated solution. Aseptic techniques should be strictly followed as the solution is preservative-free.

Materials:

- IO-108 vial (concentration to be noted from the Certificate of Analysis)
- Sterile, pyrogen-free Dulbecco's Phosphate-Buffered Saline (DPBS)
- Sterile, conical centrifuge tubes (1.5 mL, 15 mL, or 50 mL)
- Calibrated micropipettes and sterile, low-protein-binding pipette tips
- Laminar flow hood or biological safety cabinet

- Vortex mixer

Procedure:

- Pre-equilibration: Before use, allow the IO-108 vial and the sterile DPBS to equilibrate to room temperature. This typically takes about 30 minutes.
- Aseptic Handling: Perform all subsequent steps in a laminar flow hood or biological safety cabinet to maintain sterility.
- Initial Dilution Calculation: Determine the volume of the concentrated IO-108 and the volume of DPBS required to achieve the desired 1 mg/mL stock solution. Use the following formula:

$$V_1 = (C_2 * V_2) / C_1$$

Where:

- V_1 = Volume of concentrated IO-108 to use
- C_1 = Concentration of the IO-108 from the Certificate of Analysis
- V_2 = Final desired volume of the stock solution
- C_2 = Final desired concentration of the stock solution (1 mg/mL)
- Dilution: a. Using a calibrated micropipette with a sterile, low-protein-binding tip, carefully transfer the calculated volume of DPBS into a sterile conical tube. b. Using a new sterile, low-protein-binding tip, add the calculated volume (V_1) of the concentrated IO-108 to the DPBS in the conical tube. c. To ensure accurate transfer, rinse the pipette tip by gently pipetting the solution up and down a few times in the conical tube.
- Mixing: Gently mix the solution by inverting the tube 5-10 times or by gentle vortexing for 5-10 seconds. Avoid vigorous shaking to prevent protein denaturation and foaming.
- Aliquotting and Storage: a. For ease of use and to prevent multiple freeze-thaw cycles (if applicable for long-term storage), it is recommended to aliquot the 1 mg/mL stock solution into smaller, single-use sterile tubes. b. Clearly label each aliquot with the name of the antibody, concentration (1 mg/mL), and the date of preparation. c. Store the aliquots at 2-8°C

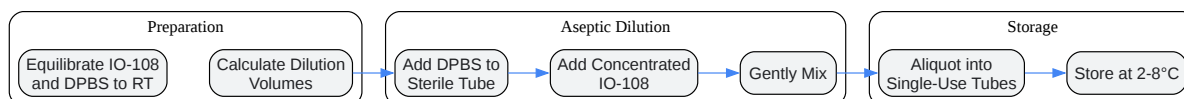
for short-term use (up to one week). For long-term storage, follow the manufacturer's specific instructions. If no specific instructions are provided, it is generally not recommended to freeze antibody solutions that have not been specifically formulated for freezing.

Safety and Handling Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling IO-108.
- As IO-108 is an investigational drug, its full safety profile may not be known. Handle with care and follow standard laboratory safety procedures.
- Dispose of all waste materials in accordance with local, state, and federal regulations.

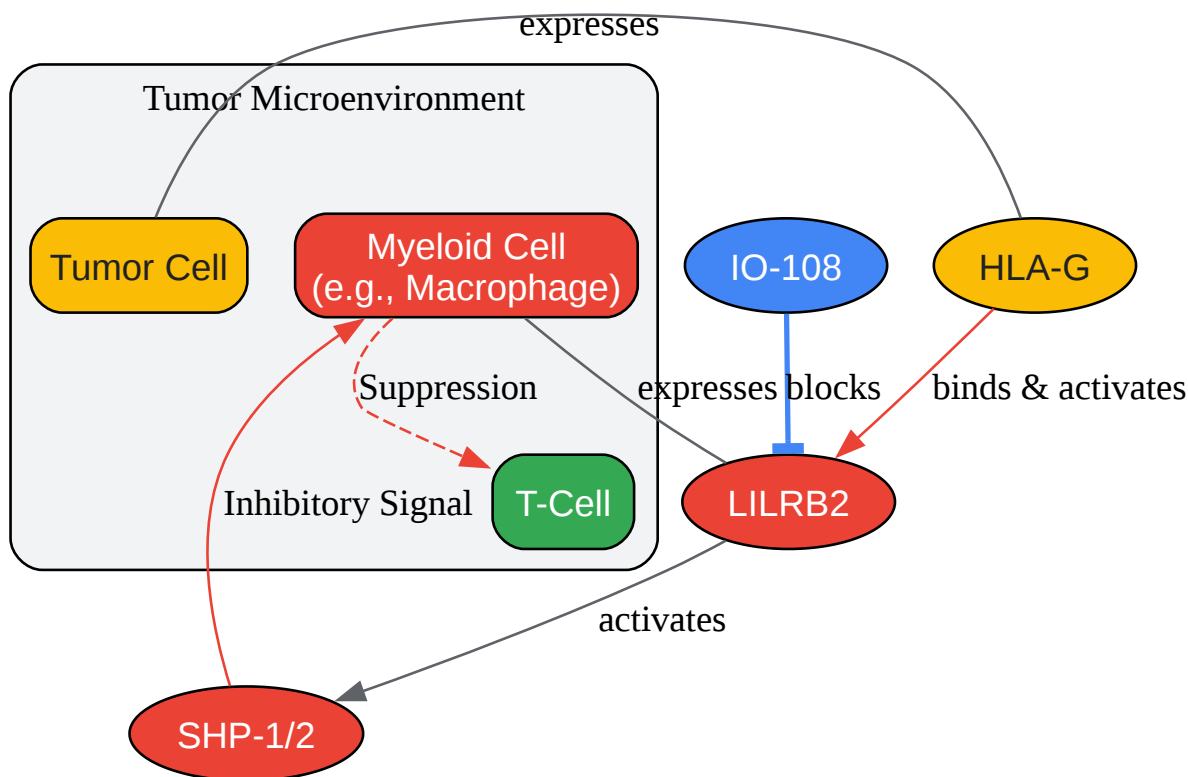
Visualizations

Below are diagrams illustrating the experimental workflow for preparing the IO-108 stock solution and the targeted signaling pathway.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for IO-108 stock solution preparation.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. static1.squarespace.com [static1.squarespace.com]
- 2. onclive.com [onclive.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of IO-108 Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b061871#how-to-prepare-dn-108-stock-solution\]](https://www.benchchem.com/product/b061871#how-to-prepare-dn-108-stock-solution)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com